

Shp2-IN-30 Stability and Storage Technical Support Center

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Compound of Interest

Compound Name: *Shp2-IN-30*

Cat. No.: *B15623821*

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides guidance on the stability and storage of the allosteric SHP2 inhibitor, **Shp2-IN-30**. The information is compiled from available product data and general best practices for handling similar small molecule inhibitors.

Frequently Asked Questions (FAQs)

Q1: What is **Shp2-IN-30** and what is its mechanism of action?

A1: **Shp2-IN-30** (also known as compound 14i) is a novel, potent allosteric inhibitor of the Src homology-2 containing protein tyrosine phosphatase 2 (SHP2).^[1] It functions by binding to a site on the SHP2 protein distinct from the active site, stabilizing it in an inactive conformation. This prevents SHP2 from participating in signaling pathways that are often hyperactivated in various cancers, such as the RAS-ERK pathway.^[1]

Q2: What are the recommended storage conditions for **Shp2-IN-30**?

A2: While specific long-term stability data for **Shp2-IN-30** is not publicly available, general recommendations for similar chemical compounds suggest the following storage conditions.

For optimal stability, it is crucial to refer to the Certificate of Analysis provided by the supplier.

Q3: How should I prepare a stock solution of **Shp2-IN-30**?

A3: **Shp2-IN-30** is typically provided as a solid. To prepare a stock solution, dissolve the compound in a suitable organic solvent such as Dimethyl Sulfoxide (DMSO). It is recommended to prepare a high-concentration stock solution (e.g., 10 mM) to minimize the volume of organic solvent in your final experimental setup.

Q4: How stable are stock solutions of **Shp2-IN-30**?

A4: The stability of **Shp2-IN-30** in solution has not been specifically reported. As a general guideline for small molecule inhibitors dissolved in DMSO, it is advisable to aliquot the stock solution into single-use volumes and store them at -20°C or -80°C to minimize freeze-thaw cycles.

Q5: Can I store **Shp2-IN-30** solutions in aqueous buffers?

A5: It is generally not recommended to store small molecule inhibitors in aqueous buffers for extended periods, as they may be prone to hydrolysis or precipitation. Prepare fresh dilutions in your experimental buffer from the frozen DMSO stock solution on the day of the experiment.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound will not dissolve	1. Incorrect solvent. 2. Compound has precipitated out of solution. 3. Low quality or wet solvent (e.g., DMSO).	1. Ensure you are using a recommended solvent like high-purity DMSO. 2. Gently warm the solution (to no higher than 37°C) and vortex or sonicate to aid dissolution. 3. Use fresh, anhydrous DMSO.
Precipitation observed in cell culture media	1. The final concentration of the compound is above its solubility limit in the aqueous media. 2. High final concentration of DMSO in the media.	1. Perform a serial dilution of your stock solution to reach the desired final concentration. Ensure thorough mixing after each dilution step. 2. Keep the final DMSO concentration in your cell culture media below 0.5% (v/v), and ideally below 0.1%, to avoid solvent toxicity and precipitation.
Inconsistent experimental results	1. Degradation of the compound due to improper storage. 2. Multiple freeze-thaw cycles of the stock solution. 3. Inaccurate pipetting of viscous stock solutions.	1. Always store the solid compound and stock solutions at the recommended temperatures. 2. Prepare single-use aliquots of the stock solution to avoid repeated freezing and thawing. 3. Use positive displacement pipettes or reverse pipetting techniques for accurate handling of viscous DMSO solutions.
Loss of compound activity over time	1. The compound may be sensitive to light or air. 2. Instability in solution at working concentrations.	1. Store the solid compound and stock solutions in amber vials or protected from light. 2. Prepare fresh working solutions from frozen stock for each experiment.

Quantitative Data Summary

Specific quantitative stability and solubility data for **Shp2-IN-30** are limited in publicly available literature. The following tables provide a summary of known properties and general recommendations based on vendor information for similar compounds.

Table 1: Properties of **Shp2-IN-30**

Property	Value	Reference
Molecular Formula	C ₂₁ H ₂₂ Cl ₂ N ₄ OS	[1]
Molecular Weight	449.4 g/mol	[1]
IC ₅₀ (SHP2)	104 nM	[1]

Table 2: General Storage and Handling Recommendations

Form	Recommended Storage Temperature	Recommended Duration	Notes
Solid (Lyophilized Powder)	-20°C	Up to 3 years	Store in a dry, dark place.
DMSO Stock Solution	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.
DMSO Stock Solution	-80°C	Up to 6 months	For longer-term storage. Aliquot to avoid freeze-thaw cycles.
Aqueous Working Solution	2-8°C	Use immediately	Prepare fresh for each experiment. Do not store.

Disclaimer: The storage durations are general guidelines. For critical experiments, it is recommended to use freshly prepared stock solutions or to validate the stability of stored

solutions.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of Shp2-IN-30 in DMSO

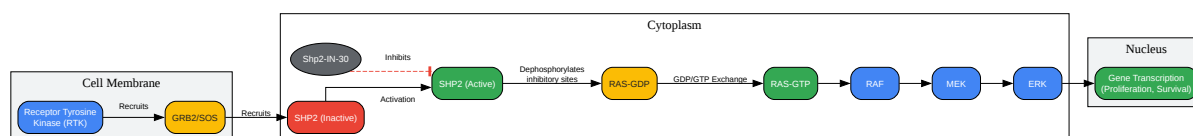
- **Pre-weighing Preparation:** Allow the vial containing the solid **Shp2-IN-30** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture onto the compound.
- **Weighing:** Accurately weigh the desired amount of **Shp2-IN-30** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Calculate the required volume of anhydrous DMSO to achieve a 10 mM concentration. For example, to prepare a 10 mM solution from 1 mg of **Shp2-IN-30** (MW = 449.4 g/mol):
 - $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Molarity (mol/L)}$
 - $\text{Volume (}\mu\text{L)} = ((0.001 \text{ g} / 449.4 \text{ g/mol}) / 0.01 \text{ mol/L}) * 1,000,000 \mu\text{L/L} \approx 222.5 \mu\text{L}$
- **Dissolution:** Add the calculated volume of DMSO to the microcentrifuge tube containing the compound.
- **Mixing:** Vortex the solution thoroughly until the solid is completely dissolved. Gentle warming (up to 37°C) or brief sonication can be used to aid dissolution if necessary.
- **Aliquoting and Storage:** Aliquot the 10 mM stock solution into single-use volumes in sterile, light-protected microcentrifuge tubes. Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

- **Thawing:** Thaw a single-use aliquot of the 10 mM **Shp2-IN-30** DMSO stock solution at room temperature.

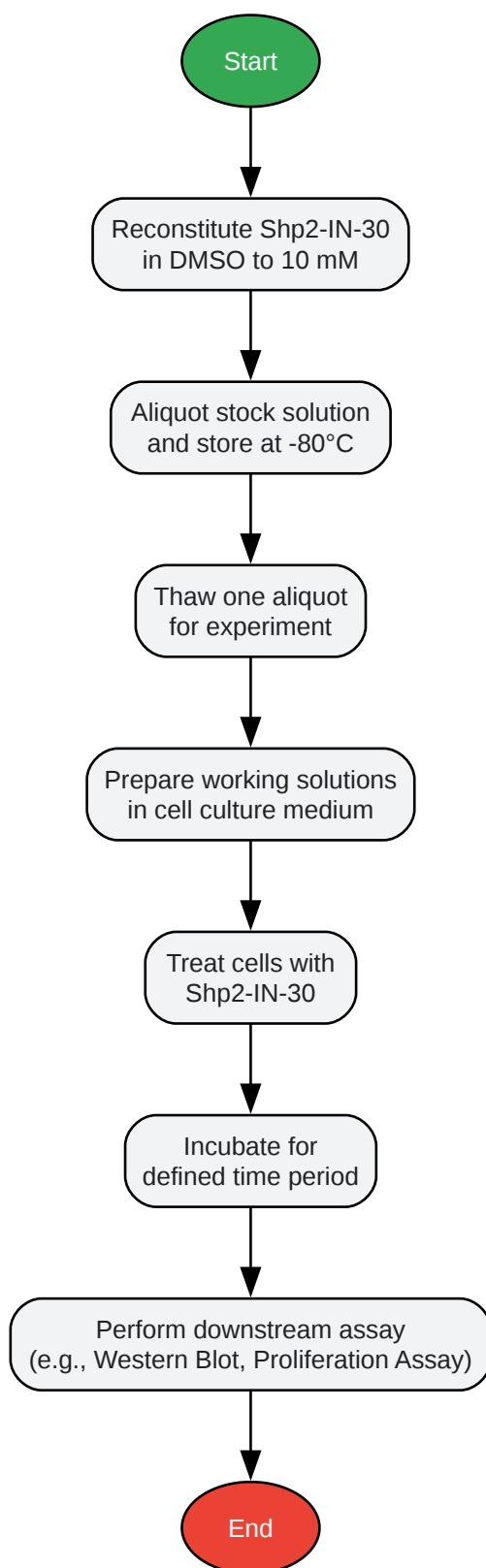
- **Intermediate Dilution (Optional but Recommended):** Prepare an intermediate dilution of the stock solution in cell culture medium or a suitable buffer (e.g., PBS). For example, to prepare a 100 μM intermediate solution from a 10 mM stock, dilute the stock 1:100.
- **Final Dilution:** Add the appropriate volume of the stock or intermediate solution to your cell culture medium to achieve the desired final concentration. Ensure the final concentration of DMSO is kept to a minimum (ideally $\leq 0.1\%$).
- **Mixing:** Mix the final solution gently but thoroughly by pipetting or inverting the tube before adding it to your cells.
- **Use Immediately:** Use the freshly prepared working solution for your experiment without delay.

Visualizations



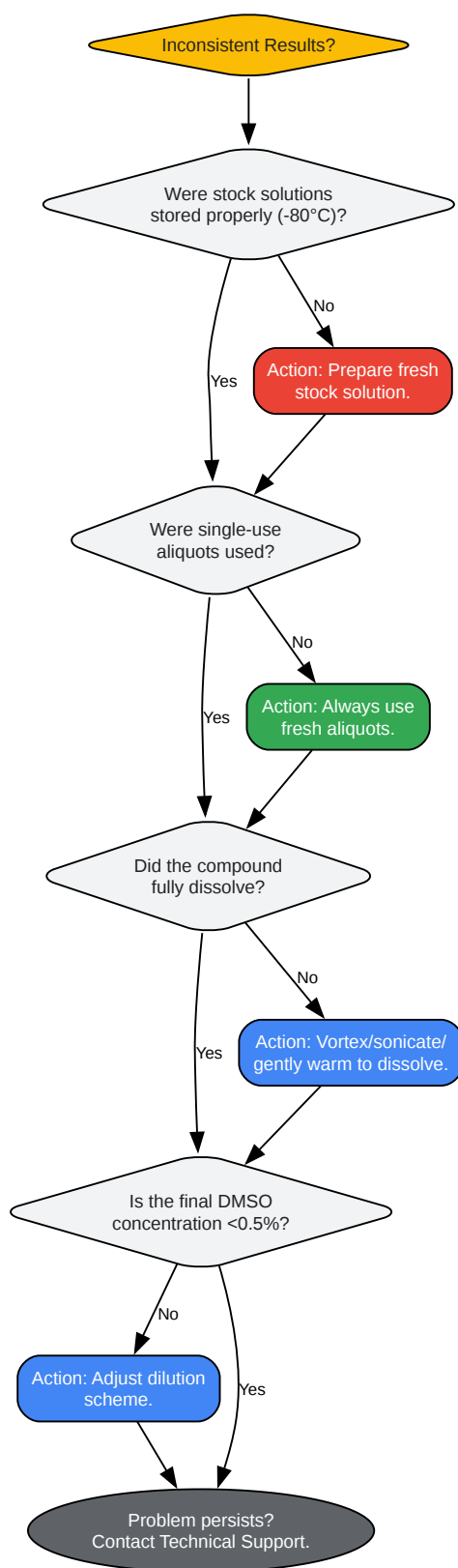
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Caption: SHP2 signaling pathway and the inhibitory action of **Shp2-IN-30**.



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Caption: General experimental workflow for using **Shp2-IN-30**.



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Caption: Troubleshooting logic for inconsistent experimental results.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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